

rubidium nitrate melting and boiling point data

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Compound of Interest		
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An In-depth Technical Guide to the Thermal Properties of Rubidium Nitrate

This guide provides a comprehensive overview of the melting and boiling point data for **rubidium nitrate** (RbNO₃), tailored for researchers, scientists, and professionals in drug development. It includes a detailed presentation of its physical constants, experimental protocols for its synthesis and thermal analysis, and visualizations to illustrate key processes.

Thermal Properties of Rubidium Nitrate

Rubidium nitrate is a white, hygroscopic solid inorganic compound.[1][2][3] Its thermal behavior, particularly its melting point, is characterized by decomposition. While some sources provide a boiling point, it is generally accepted that the compound decomposes at or near its melting temperature.[1][2][4][5]

Data Presentation: Melting and Boiling Points

The following table summarizes the reported melting and boiling points for **rubidium nitrate** from various sources. The data indicates a consensus on the melting point being approximately 310 °C, at which point the substance also undergoes thermal decomposition.[1][4][5][6]



Property	Temperatur e (°C)	Temperatur e (K)	Temperatur e (°F)	Notes	Source(s)
Melting Point	310	583	590	Decomposes	[1][3][4][5]
305	578	581			
Boiling Point	578	851	1072	[2][3][4][6]	_
-	-	-	Decomposes	[1]	_

The thermal decomposition of **rubidium nitrate** yields rubidium nitrite and oxygen gas.[1][5] The reaction proceeds as follows:

 $2RbNO_3(s) \rightarrow 2RbNO_2(s) + O_2(g)$

Experimental Protocols

This section details the common methodologies for the synthesis of **rubidium nitrate** and the determination of its thermal properties.

Synthesis of Rubidium Nitrate

A standard laboratory method for preparing **rubidium nitrate** involves the neutralization reaction of rubidium carbonate with nitric acid.[1][7] The resulting salt is then purified through recrystallization.

Materials:

- Rubidium carbonate (Rb2CO3) or Rubidium hydroxide (RbOH)
- Nitric acid (HNO₃)
- · Distilled water
- Beaker
- Stirring rod



- Heating plate
- Crystallizing dish

Procedure:

- Dissolution: Rubidium carbonate is dissolved in a minimal amount of distilled water in a beaker.
- Neutralization: Nitric acid is slowly added to the rubidium carbonate solution while stirring. If
 using rubidium hydroxide, this should be done with caution as the reaction is highly
 exothermic.[1] The reaction proceeds until effervescence (in the case of the carbonate)
 ceases, indicating the completion of the reaction.
 - o Rb₂CO₃(aq) + 2HNO₃(aq) → 2RbNO₃(aq) + H₂O(l) + CO₂(g)[7]
 - \circ RbOH(aq) + HNO₃(aq) → RbNO₃(aq) + H₂O(l)[1]
- Crystallization: The resulting **rubidium nitrate** solution is gently heated to concentrate it and then allowed to cool slowly in a crystallizing dish.
- Purification: The formed crystals of rubidium nitrate are collected and can be further purified by recrystallization from water to achieve higher purity.

Determination of Thermal Properties

The melting and decomposition temperatures of **rubidium nitrate** are typically determined using thermal analysis techniques such as Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA).[8] These methods monitor the physical and chemical changes in a substance as a function of temperature.

Apparatus:

- Differential Scanning Calorimeter (DSC) or Differential Thermal Analyzer (DTA)
- Sample pans (e.g., aluminum)
- Inert gas supply (e.g., nitrogen)



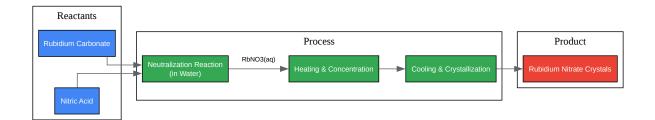
Procedure (General Principle):

- Sample Preparation: A small, accurately weighed sample of **rubidium nitrate** (typically a few milligrams) is placed into a sample pan. An empty pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the instrument's furnace. The furnace is programmed to heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere of an inert gas.
- Data Acquisition: The instrument measures the difference in heat flow (DSC) or temperature (DTA) between the sample and the reference as a function of temperature.
- Analysis: An endothermic peak on the resulting thermogram indicates the melting point. For
 rubidium nitrate, this peak is associated with both melting and the onset of decomposition.
 The temperature at the peak of this event is taken as the melting/decomposition
 temperature.[8]

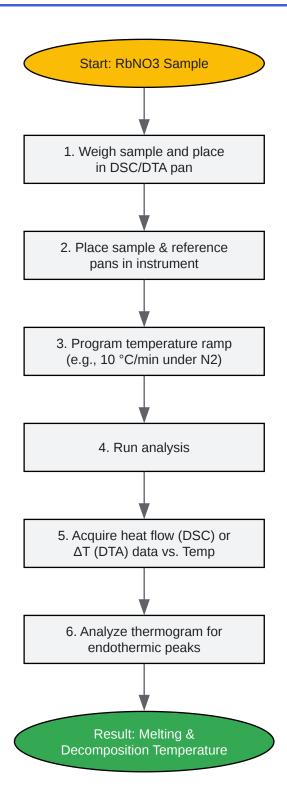
Visualizations

The following diagrams illustrate the synthesis and thermal analysis workflows for **rubidium nitrate**.









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